

Comprehensive Characterization Guide: ¹³C NMR of N-Methoxy-N-methylbut-2-enamide

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Compound of Interest

Compound Name: *N-Methoxy-N-methylbut-2-enamide*

CAS No.: 109480-79-7

Cat. No.: B3184315

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Executive Summary & Application Context

N-Methoxy-N-methylbut-2-enamide (CAS: 121712-52-5), commonly known as the Crotonyl Weinreb Amide, is a critical intermediate in medicinal chemistry. Unlike standard amides or esters, its primary utility lies in its ability to undergo controlled nucleophilic acyl substitution with Grignard or organolithium reagents to form

-unsaturated ketones without over-addition to tertiary alcohols.

This guide provides a definitive structural analysis of this molecule, focusing on ¹³C NMR spectroscopy as the primary validation tool. We compare its spectral fingerprint against its closest synthetic alternative, Methyl Crotonate, to highlight the diagnostic chemical shifts that confirm the successful installation of the Weinreb functionality.

Structural Characterization & Data Analysis

The Diagnostic Power of ¹³C NMR

While ^1H NMR confirms the presence of the crotonyl chain, it often suffers from overlapping multiplets in complex crude mixtures. ^{13}C NMR offers superior resolution, particularly for verifying the integrity of the amide bond and the stereochemistry of the alkene.

The defining feature of the Weinreb amide is the N-methoxy group. In ^{13}C NMR, this carbon resonates in a unique window (~ 61 ppm), significantly downfield from standard ester methoxy groups (~ 51 ppm) or N-methyl groups (~ 35 ppm). This shift is the "go-to" signal for confirming the formation of the N-O bond.

Comparative Chemical Shift Data

The following table contrasts the experimental ^{13}C NMR shifts of the Crotonyl Weinreb Amide against Methyl Crotonate (the ester analog).

Table 1: Comparative ^{13}C NMR Chemical Shifts (CDCl_3 , 100 MHz)

Carbon Position	Assignment	Weinreb Amide (ppm)	Methyl Ester (ppm)	(Amide - Ester)	Structural Insight
C1	Carbonyl (C=O)	167.0	166.8	+0.2	Conjugated carbonyls; similar electronic environments.
C3	-Alkene (=CH)	142.8	145.0	-2.2	The amide nitrogen is a stronger electron donor than alkoxy oxygen, shielding the -position.
C2	-Alkene (=CH)	120.2	122.5	-2.3	Upfield shift indicates increased electron density in the amide system.
N-OMe	Methoxy (-OCH ₃)	61.6	N/A	N/A	Diagnostic Peak: Distinctive downfield shift due to N-O induction.

N-Me	N-Methyl (-NCH ₃)	32.3	N/A	N/A	Typical amide N-Me range; often broadened by rotamers.
O-Me	Ester Methoxy	N/A	51.4	N/A	Ester methoxy is significantly more shielded than Weinreb N-OMe.
C4	Terminal Methyl	18.1	18.0	+0.1	Minimal electronic perturbation at the distal methyl group.

Data Sources: Weinreb Amide experimental values derived from Shintani et al. [1]; Methyl Crotonate values from spectral databases [2].

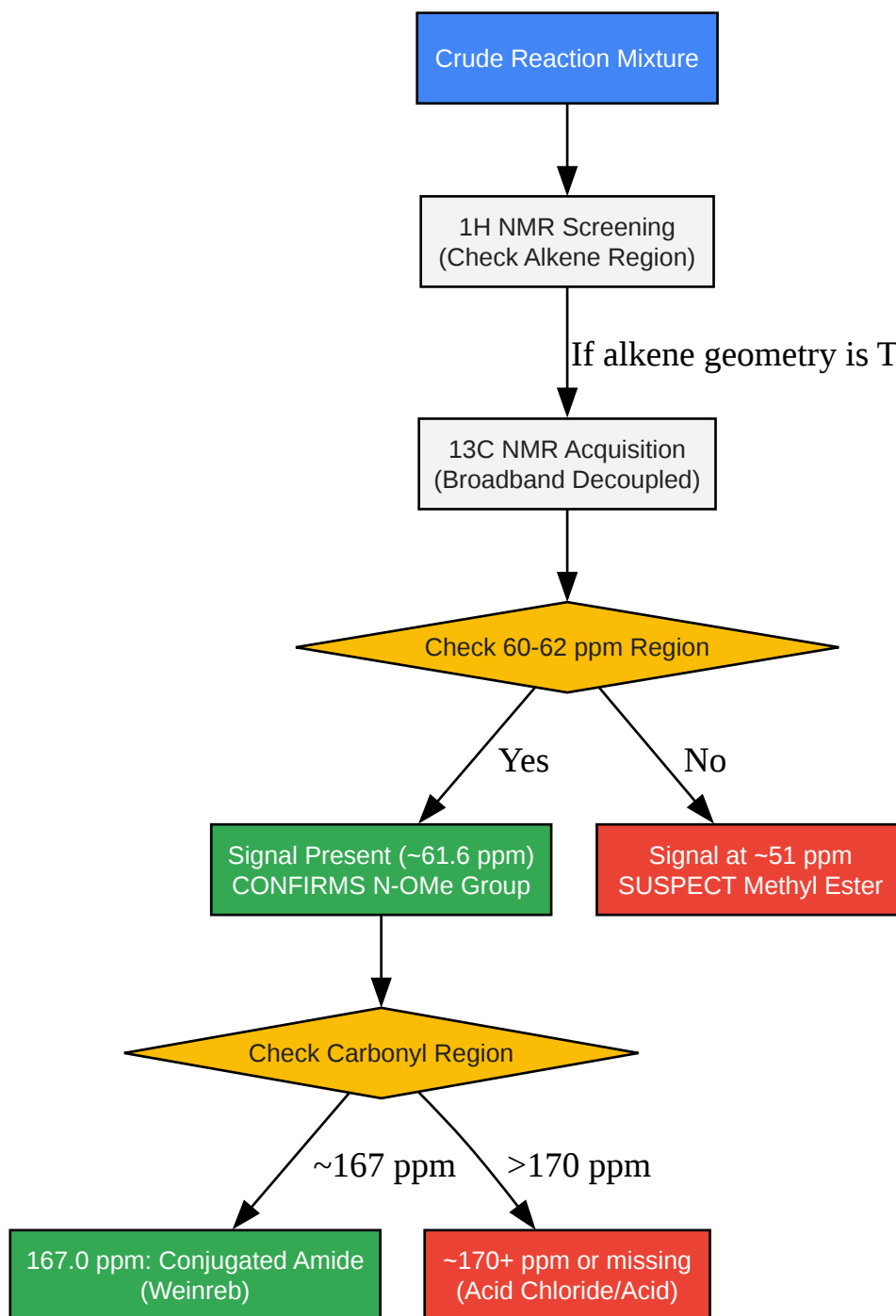
Rotameric Phenomena (Expert Insight)

One critical aspect often overlooked in automated reports is rotamerism. Due to the partial double-bond character of the C-N amide bond, rotation is restricted at room temperature.

- Observation: In high-field NMR (e.g., 500 MHz+), the N-Me and N-OMe signals may appear broadened or split into two unequal peaks (approx. 3:1 ratio).
- Validation: If "missing" peaks occur in the 30-65 ppm region, run the experiment at 50°C. The coalescence of these signals into sharp singlets confirms the Weinreb amide structure rather than an impurity.

Visualizing the Characterization Logic

The following diagram illustrates the decision tree for assigning the structure based on NMR data, distinguishing the product from common side products (esters or acid chlorides).



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Figure 1: NMR Assignment Logic Flow for Weinreb Amide Verification.

Experimental Protocols

Synthesis of Crotonyl Weinreb Amide

Standard Protocol via Acid Chloride (High Purity Method)

Reagents:

- Crotonyl Chloride (1.0 equiv)
- N,O-Dimethylhydroxylamine Hydrochloride (1.1 equiv)
- Pyridine (2.2 equiv)
- Dichloromethane (DCM) (anhydrous)

Procedure:

- Preparation: Flame-dry a 2-neck round-bottom flask and purge with N₂. Add N,O-dimethylhydroxylamine HCl and DCM (0.5 M concentration).
- Base Addition: Cool to 0°C. Add Pyridine dropwise. The mixture will become heterogeneous.
- Acylation: Add Crotonyl Chloride dropwise over 15 minutes. Maintain temperature < 5°C to prevent polymerization.
- Reaction: Warm to room temperature and stir for 2 hours. Monitor by TLC (EtOAc/Hexane 1:3).
- Workup: Quench with 1M HCl (dissolves pyridine salts). Extract with DCM (3x). Wash organics with Sat. NaHCO₃ and Brine.^[1]
- Purification: Dry over MgSO₄ and concentrate. Purify via flash chromatography (SiO₂, 30% EtOAc in Hexanes) to yield a colorless oil.

NMR Acquisition Parameters

To ensure data quality comparable to the table above, use the following acquisition parameters:

- Solvent: CDCl₃ (7.26 ppm ref).[2]
- Frequency: 100 MHz or higher (for ¹³C).
- Relaxation Delay (D1): 2.0 seconds (essential for accurate integration of carbonyls if quantitative ¹³C is attempted, though rarely done).
- Scans: Minimum 256 scans (due to lower sensitivity of quaternary Carbonyl and splitting of N-Me/N-OMe).
- Temperature: 298 K (25°C). Note: If peaks are broad, elevate to 323 K (50°C).

References

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